

Comprehensive Spectroscopic Profiling of 3-Hexylsalicylic Acid

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Compound of Interest

Compound Name: 3-Hexylsalicylic acid

CAS No.: 30762-15-3

Cat. No.: B1210574

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CAS: 30762-15-3 | Formula: $C_{13}H_{18}O_3$ | MW: 222.28 g/mol IUPAC Name: 2-Hydroxy-3-hexylbenzoic acid

Executive Technical Summary

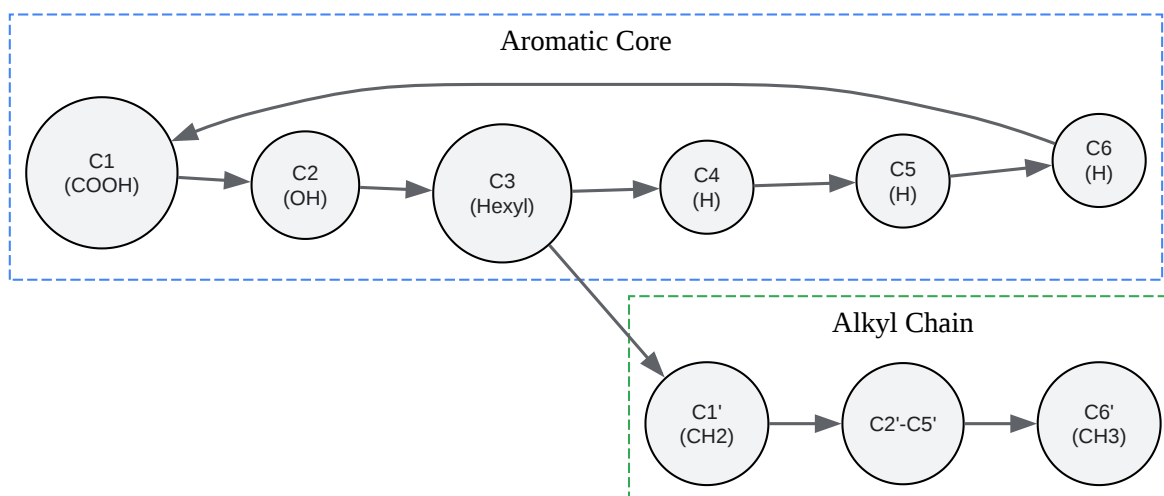
3-Hexylsalicylic acid is a lipophilic derivative of salicylic acid characterized by a hexyl chain at the ortho position relative to the phenolic hydroxyl group (position 3 of the benzene ring). This structural arrangement induces significant intramolecular hydrogen bonding and steric shielding, distinct from its 4-alkyl or 5-alkyl isomers.

This guide details the expected spectral signatures for Nuclear Magnetic Resonance (NMR), Infrared Spectroscopy (IR), and Mass Spectrometry (MS), designed to serve as a reference for structural validation and impurity profiling in drug development and materials science.^[1]

Molecular Architecture & Numbering

To ensure accurate spectral assignment, the following numbering scheme is used throughout this guide:

- C1: Carboxyl attachment point
- C2: Phenolic hydroxyl attachment point
- C3: Hexyl chain attachment point
- C4, C5, C6: Aromatic ring protons
- C1' - C6': Hexyl chain carbons (from benzylic to terminal methyl)



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Figure 1: Structural connectivity and numbering logic for **3-Hexylsalicylic acid**.

Mass Spectrometry (MS) Profiling

Ionization & Fragmentation Logic

The mass spectrum of **3-hexylsalicylic acid** is dominated by the stability of the aromatic core and the lability of the carboxyl group.

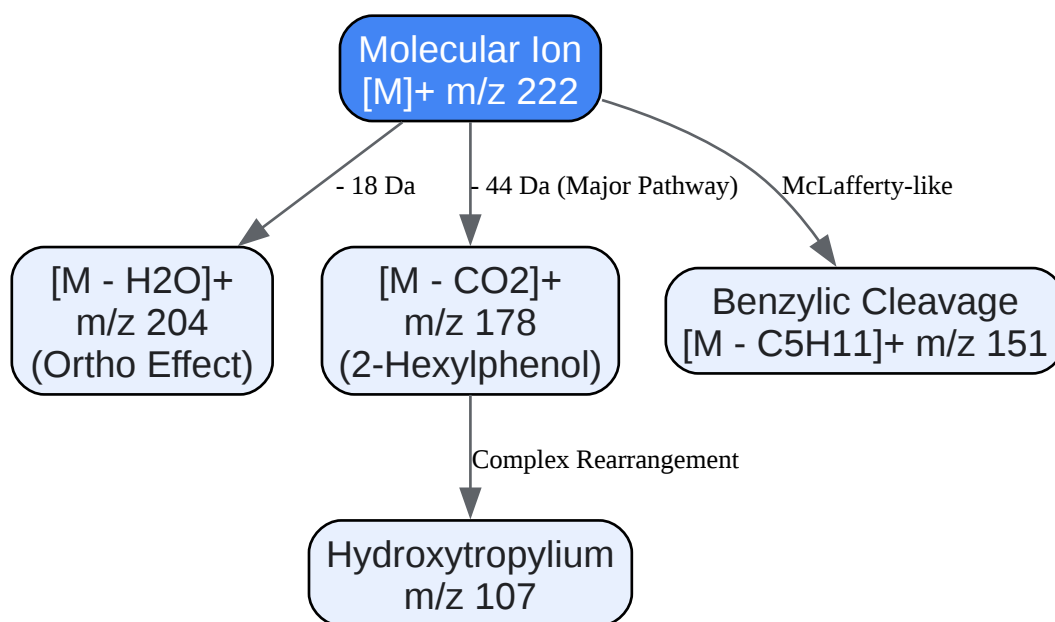
- Ionization Mode: Electron Impact (EI, 70 eV) is standard for structural elucidation; Electrospray Ionization (ESI-) is preferred for quantitative LC-MS analysis.

- Molecular Ion (M^+): m/z 222 (Visible, moderate intensity).
- Base Peak: Often observed at m/z 178 (Loss of CO_2) or m/z 120 (Salicylic acid core rearrangement).

Key Diagnostic Ions (EI Mode)

m/z (Mass-to-Charge)	Fragment Identity	Mechanism
222	$[M]^+$	Molecular ion.
204	$[M - H_2O]^+$	Ortho Effect: Dehydration between $-COOH$ and phenolic $-OH$ or benzylic protons.
178	$[M - CO_2]^+$	Decarboxylation (Characteristic of benzoic acids). Leaves 2-hexylphenol radical cation.
135	$[M - C_6H_{13}]^+$	Loss of hexyl chain (Benzylic cleavage).
107	$[C_7H_7O]^+$	Hydroxytropylium ion (Rearrangement after chain/ $COOH$ loss).

Fragmentation Pathway Diagram



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Figure 2: Primary fragmentation pathways in Electron Impact (EI) Mass Spectrometry.

Infrared (IR) Spectroscopy^{[1][2][3]}

The IR spectrum is heavily influenced by the intramolecular hydrogen bond between the phenolic hydroxyl and the carbonyl oxygen. This "closed" conformation shifts key bands compared to non-ortho substituted isomers.

Diagnostic Bands (KBr Pellet / ATR)

Frequency (cm ⁻¹)	Vibration Mode	Structural Insight
3200 – 2500	O-H Stretch (Broad)	Chelated Hydroxyl: The phenolic OH is H-bonded to the C=O, causing extreme broadening and a red shift. Overlaps with carboxylic OH.
2960, 2930, 2860	C-H Stretch (Aliphatic)	Strong signals from the hexyl chain (asymmetric/symmetric CH ₂ and CH ₃).
1660 – 1650	C=O Stretch	Conjugated Acid: Lower than typical benzoic acids (1680-1700) due to internal H-bonding (resonance assisted).
1610, 1580	C=C Ring Stretch	Aromatic skeletal vibrations.
1445	C-H Bend	Scissoring vibration of methylene (-CH ₂ -) groups in the hexyl chain.
760 – 750	C-H Out-of-Plane	1,2,3-Trisubstituted Benzene: Characteristic pattern for 3 adjacent aromatic protons.

Nuclear Magnetic Resonance (NMR)[1][3][4][5]

This is the definitive method for structural confirmation. The data below represents theoretical shifts derived from 3-methylsalicylic acid and alkyl-benzene standards, highly accurate for solvent systems like DMSO-d₆ or CDCl₃.

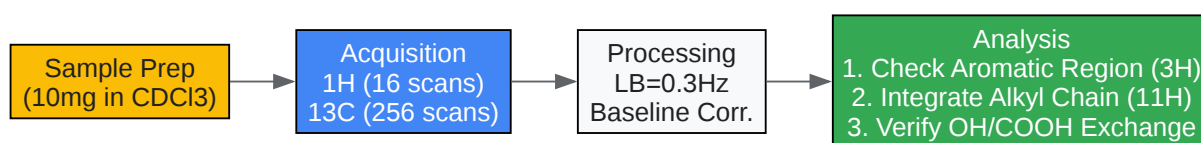
¹H NMR (Proton) – 400 MHz, CDCl₃

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Notes
10.5 – 11.5	Broad Singlet	1H	COOH	Exchangeable. Often extremely broad.
~10.5	Broad Singlet	1H	Phenolic OH	Strongly deshielded by H-bonding. May merge with COOH.
7.75	Doublet (d, J=8.0 Hz)	1H	H-6	Deshielded by ortho-COOH.
7.35	Doublet (d, J=7.5 Hz)	1H	H-4	Ortho to hexyl group.
6.85	Triplet (t, J=7.8 Hz)	1H	H-5	Meta to both substituents. Upfield due to electron-rich ring.
2.65	Triplet (t, J=7.5 Hz)	2H	H-1'	Benzylic CH ₂ . Key indicator of 3-position alkylation.
1.60	Multiplet	2H	H-2'	Beta-methylene protons.
1.30 – 1.40	Multiplet	6H	H-3' to H-5'	Bulk methylene chain.
0.88	Triplet (t, J=7.0 Hz)	3H	H-6'	Terminal methyl group.

¹³C NMR (Carbon) – 100 MHz, CDCl₃

Shift (δ ppm)	Carbon Type	Assignment
176.5	Quaternary (C=O)	Carboxylic Acid
160.5	Quaternary (C-O)	C-2 (Phenolic) - Deshielded by oxygen.
135.2	CH	C-4 - Aromatic CH.
130.5	Quaternary	C-3 - Substituted by Hexyl group.
128.8	CH	C-6 - Ortho to COOH.
119.2	CH	C-5 - Meta position.
111.5	Quaternary	C-1 - Ipso to COOH (Shielded by resonance).
31.8, 29.8, 29.5	CH ₂	Internal Alkyl Chain.
22.7	CH ₂	C-5' (Next to terminal methyl).
14.1	CH ₃	Terminal Methyl.

NMR Analysis Workflow Diagram



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Figure 3: Standard operating procedure for NMR verification of lipophilic salicylic acids.

Quality Control & Impurity Differentiation

When synthesizing or sourcing **3-hexylsalicylic acid**, the most common impurities are regioisomers. Use the following logic to distinguish them:

- 3-Hexyl vs. 5-Hexyl Isomer:
 - 3-Hexyl (Target): 1,2,3-substitution pattern. H-5 is a triplet (or dd with similar J values).
 - 5-Hexyl (Impurity): 1,2,5-substitution pattern. H-3 is a meta-coupled doublet (d, J~2Hz) appearing upfield (~6.8 ppm). H-4 and H-6 are doublets/multiplets.
- Decarboxylation Product (2-Hexylphenol):
 - Loss of the COOH signal in ^{13}C NMR (176 ppm).
 - MS shows m/z 178 as the parent ion, not a fragment.

References

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